

Navigating Bioconjugation: A Technical Guide to DBCO-PEG3-NHS Ester

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Compound of Interest

Compound Name: DBCO-PEG3-NHS

Cat. No.: B8113900

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This technical guide provides an in-depth overview of **DBCO-PEG3-NHS** ester, a heterobifunctional crosslinker integral to the fields of bioconjugation, drug delivery, and diagnostics. Designed for researchers, scientists, and professionals in drug development, this document outlines the chemical properties, application protocols, and underlying principles of this versatile reagent.

Core Compound Specifications

Two distinct compounds are often referred to as **DBCO-PEG3-NHS** ester, each with a unique CAS number and molecular weight. It is crucial for researchers to verify the specific compound being used for their application. The key specifications are summarized below for clarity and comparison.

Feature	DBCO-PEG3-NHS Ester	DBCO-PEG3-CH2CO-NHS Ester
CAS Number	2163772-16-3[1][2]	2249926-63-2[3][4][5]
Molecular Formula	C32H35N3O9[1]	C31H33N3O9[3][4]
Molecular Weight	605.64 g/mol [1]	591.61 g/mol [3][4]
Purity	Typically >90-95%[1]	Typically >98%

Introduction to DBCO-PEG3-NHS Ester

DBCO-PEG3-NHS ester is a powerful tool in bioconjugation, featuring two key reactive groups: a dibenzocyclooctyne (DBCO) group and an N-hydroxysuccinimide (NHS) ester. The NHS ester facilitates covalent bond formation with primary amines, such as those found on the surface of proteins and antibodies. The DBCO group enables "copper-free" click chemistry, a highly efficient and bioorthogonal reaction with azide-containing molecules. The polyethylene glycol (PEG) spacer enhances solubility and reduces steric hindrance.

This dual functionality allows for the precise and stable linkage of different molecules, making it a valuable component in the synthesis of antibody-drug conjugates (ADCs), PROTACs, and fluorescently labeled biomolecules for imaging and diagnostic applications[6][7][8].

Experimental Protocol: Antibody Labeling with DBCO-PEG3-NHS Ester

This protocol provides a general procedure for the conjugation of **DBCO-PEG3-NHS** ester to an antibody. Optimal conditions may vary depending on the specific antibody and desired degree of labeling.

Materials:

- Antibody of interest in a suitable buffer (e.g., PBS, pH 7.4-8.5)
- **DBCO-PEG3-NHS** ester
- Anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or spin filter for purification

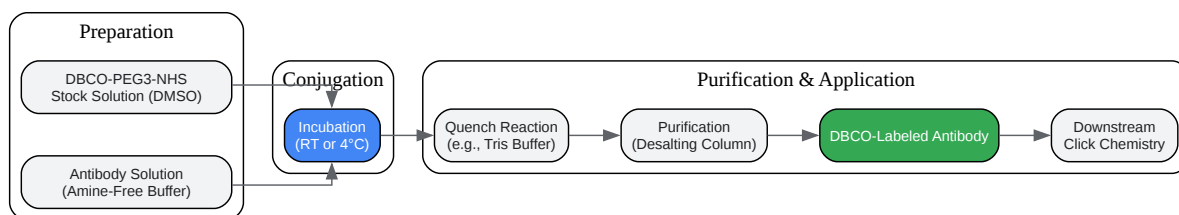
Procedure:

- Antibody Preparation:

- Ensure the antibody solution is free of amine-containing buffers (e.g., Tris) and stabilizers like bovine serum albumin (BSA).
- Adjust the antibody concentration to 1-10 mg/mL in a suitable buffer.
- **DBCO-PEG3-NHS** Ester Solution Preparation:
 - Immediately before use, prepare a 10 mM stock solution of **DBCO-PEG3-NHS** ester in anhydrous DMSO or DMF.
- Conjugation Reaction:
 - Add a 5- to 20-fold molar excess of the **DBCO-PEG3-NHS** ester solution to the antibody solution. The final concentration of the organic solvent should be kept below 10% to maintain antibody integrity.
 - Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours on ice, with gentle mixing.
- Quenching:
 - To stop the reaction, add a quenching buffer (e.g., Tris-HCl) to a final concentration of 50-100 mM to consume any unreacted NHS ester.
 - Incubate for an additional 15-30 minutes at room temperature.
- Purification:
 - Remove excess, unreacted **DBCO-PEG3-NHS** ester and quenching buffer using a desalting column or a spin filter with an appropriate molecular weight cutoff for the antibody.
 - The purified DBCO-labeled antibody is now ready for subsequent azide-alkyne cycloaddition reactions.

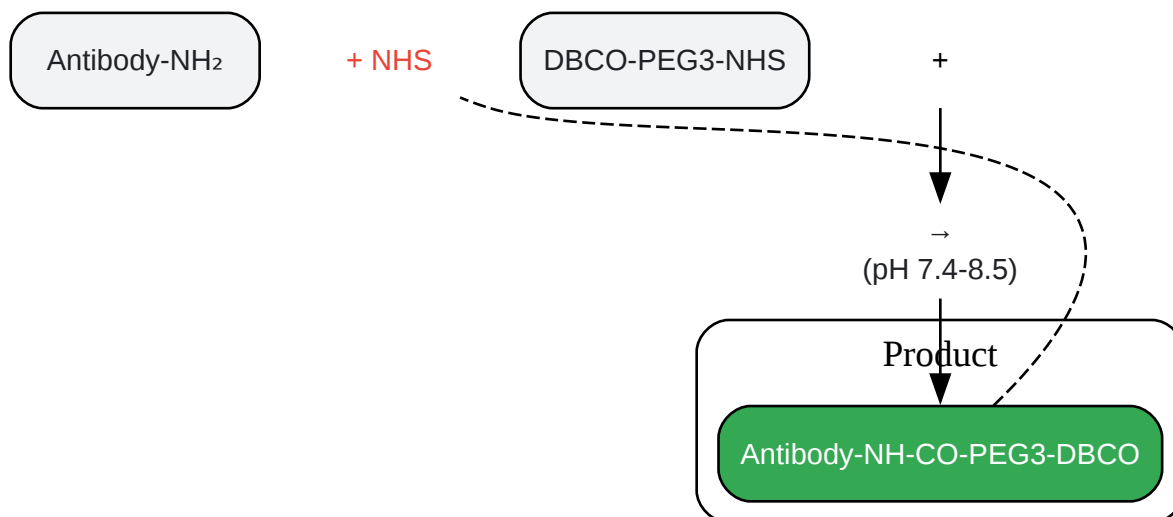
Experimental Workflow and Reaction Pathway

The following diagrams illustrate the logical flow of a typical bioconjugation experiment using **DBCO-PEG3-NHS** ester and the underlying chemical transformation.



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Diagram 1: Experimental workflow for antibody labeling.



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Diagram 2: Amine-NHS ester reaction pathway.

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